

Azido-PEG3-CH₂CO₂Me: A Core Technical Overview

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Compound of Interest

Compound Name: Azido-PEG3-CH₂CO₂Me

Cat. No.: B1666430

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For researchers, scientists, and professionals in drug development, understanding the fundamental properties of chemical compounds is paramount. This guide provides the core physicochemical data for **Azido-PEG3-CH₂CO₂Me**, a heterobifunctional linker commonly utilized in bioconjugation and drug delivery applications.

Physicochemical Data

The essential quantitative data for **Azido-PEG3-CH₂CO₂Me** is summarized below. This information is critical for experimental design, reaction stoichiometry, and analytical characterization.

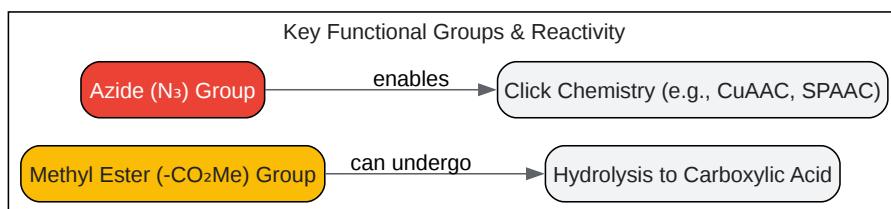
Property	Value
Molecular Formula	C ₉ H ₁₇ N ₃ O ₅ [1] [2] [3]
Molecular Weight	247.25 g/mol [1] (often cited as 247.3 g/mol [4])
CAS Number	1253389-31-9

Structural and Chemical Information

Azido-PEG3-CH₂CO₂Me is a PEG derivative containing a terminal azide group and a methyl ester. The azide group allows for "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted alkyne-azide cycloaddition (SPAAC), enabling covalent conjugation to molecules bearing an alkyne group. The methyl

ester can be hydrolyzed to a carboxylic acid for further functionalization, such as amide bond formation with primary amines.

Azido-PEG3-CH ₂ CO ₂ Me
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References

- 1. Azido-PEG3-CH₂CO₂Me Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsoc.com [chemsoc.com]
- 2. Azido-PEG3-CH₂CO₂Me_1253389-31-9_新研博美 [xinyanbm.com]
- 3. Azide-PEG3-COOH, 1056024-94-2 - Biopharma PEG [biochempeg.com]
- 4. PEG Azide, Azide linker, Click Chemistry tools | BroadPharm [broadpharm.com]
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